

Technical Guide: NMR Characterization of 2-Fluoro-1,3,2-dioxaborolane

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Compound of Interest

Compound Name: 2-Fluoro-1,3,2-dioxaborolane

CAS No.: 764724-64-3

Cat. No.: B14226274

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Executive Summary

2-Fluoro-1,3,2-dioxaborolane is a cyclic dialkoxyfluoroborane derivative often encountered as a reactive intermediate or specialized reagent in organoboron synthesis. Its

NMR signature is distinct from its acyclic analogs and common hydrolysis products.

- Primary Chemical Shift (^1H NMR): 22.0 – 25.0 ppm (relative to TMS).
(^{11}B NMR): 22.0 – 25.0 ppm (relative to BF_3).
(^{19}F NMR): -110 to -120 ppm (relative to CF_4).
- Key Spectral Feature: Broad singlet or unresolved doublet due to ^1H - ^{11}B coupling and quadrupolar relaxation.
- Critical Impurity: Boric acid (H_3BO_3) at 19.6 ppm, arising from rapid hydrolysis.

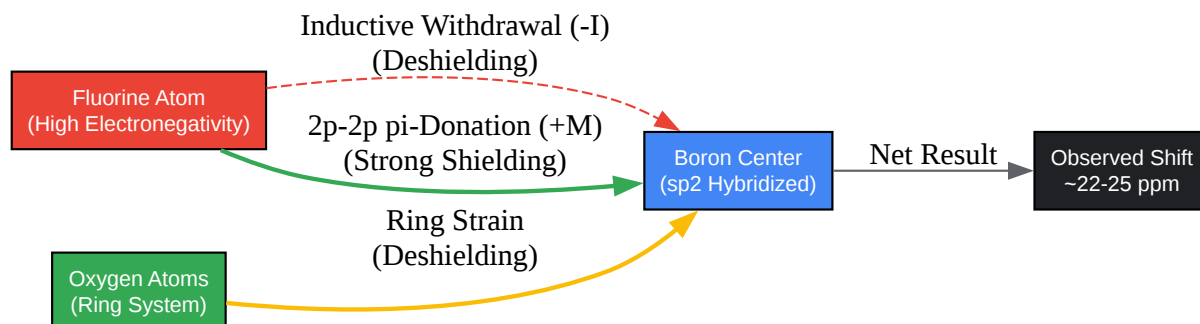
Theoretical Framework & Electronic Environment Chemical Shift Determinants

The chemical shift of trivalent boron is governed by the paramagnetic shielding term (), which is sensitive to the electron density in the orbitals.

- **-Backbonding (Shielding):** The fluorine atom is highly electronegative (), which inductively withdraws -density (deshielding). However, it is also a strong -donor into the empty orbital of boron. This -backbonding increases electron density at the boron center, causing an upfield shift (shielding) relative to alkylboron species.
- **Ring Strain (Deshielding):** The 5-membered dioxaborolane ring introduces angular strain, which typically causes a downfield shift (deshielding) of 5–8 ppm compared to acyclic analogs (e.g., dimethoxyfluoroborane).
- **Net Effect:** The competition between Fluorine shielding and Ring deshielding places the resonance in the 22–25 ppm window, distinct from trialkyl borates (18 ppm) and arylboronic esters (30 ppm).

Electronic Shielding Diagram

The following diagram illustrates the competing electronic effects determining the chemical shift.



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Caption: Schematic of electronic factors influencing the

chemical shift. The strong

-donation from Fluorine partially counteracts the deshielding effects of the strained 5-membered ring.

Spectral Data Analysis

Chemical Shift Comparison Table

Accurate assignment requires comparison against reference standards and potential impurities.

Species	Structure	() [ppm]	Multiplicity	Notes
2-Fluoro-1,3,2-dioxaborolane	Cyclic	22.5	Broad Singlet / Doublet	Main signal; width depends on relaxation.
Boric Acid		19.6	Singlet	Common hydrolysis impurity.
Trimethyl Borate		18.3	Singlet	Acyclic analog reference.
Pinacolborane		27.8	Doublet ()	Common reagent; downfield due to H vs F.
Arylboronic Esters		30 - 31	Singlet	Downfield due to lack of F-shielding.
Boron Trifluoride Etherate		0.0	Singlet	External Reference (ppm).

Coupling Constants ()

While

is

abundant (spin

), observing the scalar coupling

in the

spectrum is challenging due to the quadrupolar relaxation of the boron nucleus ().

- Expected Value:

.

- Observation: Often manifests as line broadening rather than a resolved doublet. Cooling the sample (e.g., to) can slow quadrupolar relaxation and resolve the coupling.

Experimental Protocol

Sample Preparation

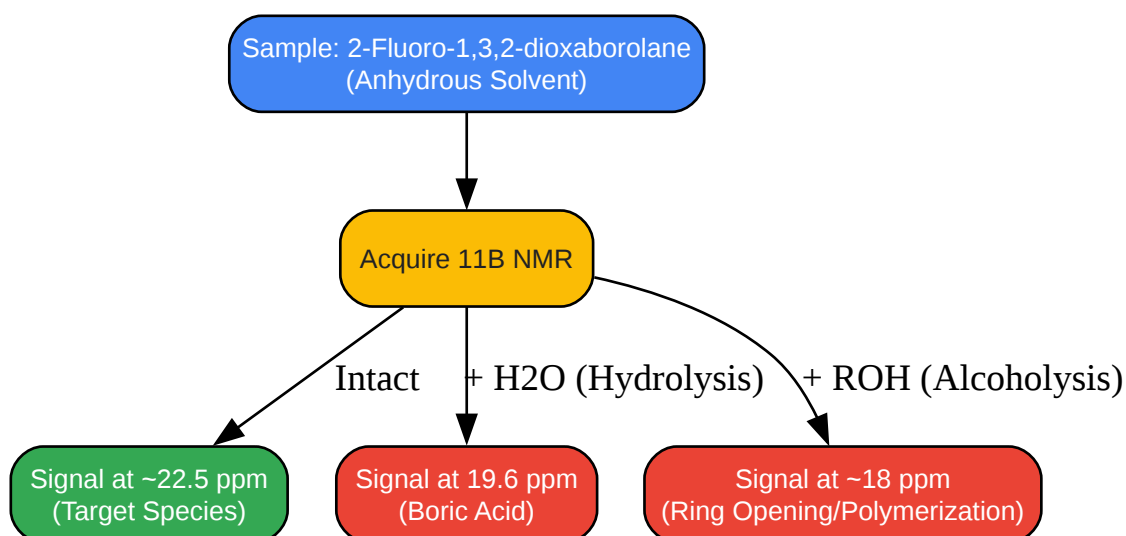
Hydrolysis is the primary failure mode. The B-F bond in this cyclic system is labile in the presence of moisture.

- Solvent Selection: Use anhydrous or stored over molecular sieves (). Avoid protonated alcohols or wet solvents.
- Concentration: Prepare a 10–20 mM solution. Higher concentrations can lead to aggregation or viscosity-induced broadening.
- Tube Material: Use Quartz NMR tubes if available to eliminate the broad background "boron hump" (ppm) from borosilicate glass. If using standard glass, acquire a blank spectrum of the solvent to subtract the background.

Acquisition Parameters

- Pulse Sequence: Standard single-pulse (zg) with proton decoupling (typically zgig or zgpg).
- Sweep Width: 200 ppm (from +100 to -100 ppm).
- Relaxation Delay (D1): 0.5 – 1.0 s (Boron relaxes quickly).
- Scans (NS): 64 – 128 scans are usually sufficient due to the high sensitivity of (natural abundance).
- Reference: Calibrate externally using a sealed capillary of in set to 0.0 ppm.

Hydrolysis & Impurity Identification Workflow



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Caption: Diagnostic workflow for identifying sample degradation. The appearance of a peak at 19.6 ppm confirms moisture contamination.

References

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- Pellechia, P. J. (2017). "Boron Isotope Effects in Fluorine NMR Spectra." University of Ottawa NMR Facility Blog. [Link](#) (Discussion on B-F coupling and isotope patterns).
- SDSU Chemistry Department. "Common Boron Chemical Shifts." San Diego State University. [Link](#) (General reference for borate/boronate ranges).
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